

mass shift calculation for $^{13}\text{C}_4,^{15}\text{N}_2$ labeled asparagine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-Asn(Trt)-OH- $^{13}\text{C}_4,^{15}\text{N}_2$*

Cat. No.: B6594556

[Get Quote](#)

Technical Support Center: Isotope Labeling

This guide provides a detailed breakdown of how to calculate the mass shift for asparagine labeled with four Carbon-13 (^{13}C) and two Nitrogen-15 (^{15}N) isotopes.

Frequently Asked Questions (FAQs)

Q1: How do I calculate the theoretical mass shift for $^{13}\text{C}_4,^{15}\text{N}_2$ labeled asparagine?

A1: To calculate the mass shift, you need to determine the monoisotopic mass of both the unlabeled (natural abundance) and the labeled asparagine and then find the difference. The process involves using the exact mass of the most abundant isotope for each element in the unlabeled molecule and the exact mass of the heavy isotopes for the labeled positions.

Troubleshooting Guide: Step-by-Step Mass Shift Calculation

- Identify the Chemical Formula: The chemical formula for asparagine is $\text{C}_4\text{H}_8\text{N}_2\text{O}_3$.
- Determine Isotopic Composition:
 - Unlabeled Asparagine: Composed of the most abundant natural isotopes: ^4C , ^8H , ^2N , ^3O . For calculation, we use the monoisotopic masses of ^{12}C , ^1H , ^{14}N , and ^{16}O .

- Labeled Asparagine: The labeling scheme $^{13}\text{C}_4,^{15}\text{N}_2$ indicates that all four carbon atoms are ^{13}C and both nitrogen atoms are ^{15}N . The formula for the labeled molecule is $^{13}\text{C}_4\text{H}_8^{15}\text{N}_2\text{O}_3$.
- Sum the Monoisotopic Masses: Use the precise monoisotopic masses for each isotope to calculate the total mass for both the unlabeled and labeled molecules.
- Calculate the Mass Shift: Subtract the monoisotopic mass of the unlabeled asparagine from the monoisotopic mass of the labeled asparagine.

Data Presentation

The tables below summarize the necessary isotopic masses and the final mass shift calculation.

Table 1: Monoisotopic Masses of Relevant Isotopes

Isotope	Monoisotopic Mass (Da)
^1H	1.007825035
^{12}C	12.000000000[1][2]
^{13}C	13.003354835[3][4]
^{14}N	14.003074004[5]
^{15}N	15.0001088983[6]
^{16}O	15.994914619[5]

Table 2: Mass Shift Calculation for $^{13}\text{C}_4,^{15}\text{N}_2$ Labeled Asparagine

Molecule	Elemental Composition	Calculation	Monoisotopic Mass (Da)
Unlabeled Asparagine	C ₄ H ₈ N ₂ O ₃	$(4 \times 12.000000000) +$ $(8 \times 1.007825035) +$ $(2 \times 14.003074004) +$ (3×15.994914619)	132.053492
Labeled Asparagine	¹³ C ₄ H ₈ ¹⁵ N ₂ O ₃	$(4 \times 13.003354835) +$ $(8 \times 1.007825035) +$ $(2 \times 15.0001088983) +$ (3×15.994914619)	138.073238
Mass Shift	138.073238 - 132.053492	+6.019746	

Experimental Protocols

Methodology for Mass Shift Calculation

The theoretical monoisotopic mass of a molecule is calculated by summing the exact masses of the most abundant stable isotope of each constituent atom. For isotopically labeled molecules, the mass of the specific heavy isotope is substituted for the corresponding light isotope at the labeled positions.

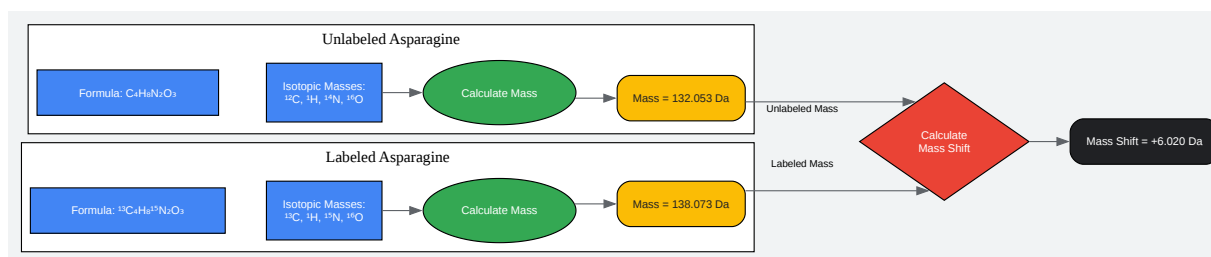
- Unlabeled Asparagine (C₄H₈N₂O₃) Mass Calculation:
 - Mass of Carbon: $4 \times \text{Mass}(^{12}\text{C}) = 4 \times 12.000000000 \text{ Da} = 48.000000000 \text{ Da}$.
 - Mass of Hydrogen: $8 \times \text{Mass}(^1\text{H}) = 8 \times 1.007825035 \text{ Da} = 8.06260028 \text{ Da}$.
 - Mass of Nitrogen: $2 \times \text{Mass}(^{14}\text{N}) = 2 \times 14.003074004 \text{ Da} = 28.006148008 \text{ Da}$.[\[5\]](#)
 - Mass of Oxygen: $3 \times \text{Mass}(^{16}\text{O}) = 3 \times 15.994914619 \text{ Da} = 47.984743857 \text{ Da}$.[\[5\]](#)
 - Total Monoisotopic Mass: $48.000000000 + 8.06260028 + 28.006148008 + 47.984743857 = 132.0534921 \text{ Da}$.[\[1\]](#)[\[5\]](#)
- ¹³C₄,¹⁵N₂ Labeled Asparagine Mass Calculation:

- Mass of Labeled Carbon: $4 \times \text{Mass}({}^{13}\text{C}) = 4 \times 13.003354835 \text{ Da} = 52.01341934 \text{ Da}$.^{[3][4]}
- Mass of Hydrogen: $8 \times \text{Mass}({}^1\text{H}) = 8 \times 1.007825035 \text{ Da} = 8.06260028 \text{ Da}$.
- Mass of Labeled Nitrogen: $2 \times \text{Mass}({}^{15}\text{N}) = 2 \times 15.0001088983 \text{ Da} = 30.0002177966 \text{ Da}$.^[6]
- Mass of Oxygen: $3 \times \text{Mass}({}^{16}\text{O}) = 3 \times 15.994914619 \text{ Da} = 47.984743857 \text{ Da}$.^[5]
- Total Monoisotopic Mass: $52.01341934 + 8.06260028 + 30.0002177966 + 47.984743857 = 138.0609813 \text{ Da}$.
- Mass Shift Determination:
 - Mass Shift = Mass(Labeled) - Mass(Unlabeled)
 - Mass Shift = $138.0609813 \text{ Da} - 132.0534921 \text{ Da} = +6.0074892 \text{ Da}$.

Note: Minor discrepancies with the summarized table may arise from rounding conventions.

Visualization

The following workflow diagram illustrates the process of calculating the isotopic mass shift.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Molecular Mass Calculator [bmr.b.io]
- 2. Monoisotopic mass - Wikipedia [en.wikipedia.org]
- 3. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- 4. Oxygen-16 - Wikipedia [en.wikipedia.org]
- 5. Exact Masses of the Elements, Isotopic Abundances of Elements [sisweb.com]
- 6. Oxygen-16 - isotopic data and properties [chemlin.org]
- To cite this document: BenchChem. [mass shift calculation for $^{13}\text{C}_4,^{15}\text{N}_2$ labeled asparagine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6594556#mass-shift-calculation-for-13c4-15n2-labeled-asparagine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com